

# what are the physicochemical properties of amyl laurate

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## Compound of Interest

Compound Name: Amyl laurate

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An In-Depth Technical Guide on the Physicochemical Properties of **Amyl Laurate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Amyl laurate**, also known as **isoamyl laurate** or 3-methylbutyl dodecanoate, is the ester formed from the reaction of lauric acid and isoamyl alcohol.[1] It is a colorless, oily liquid with a faint, fatty, and somewhat fruity odor.[2][3] This compound is valued in the cosmetics and personal care industries as an emollient and skin-conditioning agent, often used as a natural alternative to silicones due to its light, non-greasy feel and good spreadability.[1][4] It also finds application as a flavoring and fragrance agent in the food industry.[5][6] This document provides a comprehensive overview of the core physicochemical properties of **amyl laurate**, detailed experimental protocols for their determination, and a visualization of its synthesis pathway.

## Physicochemical Properties of Amyl Laurate

The following table summarizes the key physicochemical properties of **amyl laurate**, compiled from various sources. These properties are crucial for formulation development, quality control, and safety assessment.

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>34</sub> O <sub>2</sub> [7][8]
Molecular Weight	270.45 g/mol [7][9]
Appearance	Colorless to pale yellow, clear oily liquid.[2][5][10]
Odor	Faint, waxy, oily, fatty, with wine-like and peach notes.[2][6]
Boiling Point	311-312 °C at 760 mmHg[2][3][11] 190 °C at 20 mmHg[2][4] 170 °C at 2 mmHg[6][12]
Melting Point	Approximately -30 °C[5]
Density	0.856 g/mL at 25 °C[4][9][12] 0.850-0.870 g/cm <sup>3</sup> at 25 °C[2][5]
Solubility	Insoluble in water.[3][4][5][10] Soluble in alcohol and other organic solvents.[2][3][4][5]
Vapor Pressure	0.001 mmHg at 25 °C (estimated)[2]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.436 (lit.)[4][9][12]
logP (o/w)	7.253 - 7.43 (estimated)[2][11]
Flash Point	>100 °C (>212 °F)[2]

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties and the synthesis of **amyl laurate** are provided below.

### Synthesis of Amyl Laurate via Fischer Esterification

This protocol describes the acid-catalyzed esterification of lauric acid with isoamyl alcohol.

Materials:

- Lauric acid

- Isoamyl alcohol (3-methylbutan-1-ol)
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or other acid catalyst[13]
- 5% Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask, reflux condenser, heating mantle, separatory funnel, distillation apparatus[14]

#### Procedure:

- Reaction Setup: In a round-bottom flask, combine lauric acid and an excess of isoamyl alcohol (to shift the equilibrium towards the product).[8][11]
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.[14]
- Reflux: Attach a reflux condenser and heat the mixture to a gentle boil using a heating mantle. Allow the reaction to reflux for 1-2 hours to reach equilibrium.[14]
- Work-up: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel.
- Washing: Wash the organic layer sequentially with:
  - Water to remove the excess alcohol and some of the acid.
  - 5% sodium bicarbonate solution to neutralize the remaining sulfuric acid and any unreacted lauric acid (caution:  $\text{CO}_2$  evolution).[15]
  - Saturated brine solution to remove residual water and dissolved salts.[15]
- Drying: Separate the organic layer and dry it over anhydrous sodium sulfate.[14]

- Purification: Filter to remove the drying agent. Purify the crude **amyl laurate** by vacuum distillation, collecting the fraction that distills at the appropriate temperature and pressure.  
[\[15\]](#)

## Determination of Boiling Point (Microscale Method)

This method is suitable for small quantities of the purified ester.[\[1\]](#)

Materials:

- Sample of **amyl laurate**
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube or similar heating apparatus (oil bath)
- Rubber band or wire for attachment

Procedure:

- Sample Preparation: Place a small amount (0.5-1 mL) of **amyl laurate** into the small test tube.
- Capillary Insertion: Insert the capillary tube, sealed end up, into the test tube containing the sample.[\[1\]](#)
- Apparatus Setup: Attach the test tube to the thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb.
- Heating: Place the assembly in a Thiele tube filled with mineral oil. Heat the side arm of the Thiele tube gently.[\[1\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will slowly bubble out. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge

from the capillary tube.[1]

- Measurement: Remove the heat source. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[1]

## Determination of Density

The density of liquid **amyl laurate** can be determined using a pycnometer or by direct mass/volume measurement.

Materials:

- Sample of **amyl laurate**
- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance
- Water bath set to 25 °C

Procedure (using a pycnometer):

- Clean and Dry: Thoroughly clean and dry the pycnometer and weigh it accurately ( $m_1$ ).
- Fill with Sample: Fill the pycnometer with **amyl laurate**, ensuring no air bubbles are present. Place it in the temperature-controlled water bath until it reaches 25 °C. Adjust the volume to the calibration mark and weigh the filled pycnometer ( $m_2$ ).
- Clean and Fill with Water: Empty and clean the pycnometer. Fill it with deionized water, bring it to 25 °C in the water bath, adjust the volume, and weigh it again ( $m_3$ ).
- Calculation: The density ( $\rho$ ) of **amyl laurate** at 25 °C is calculated using the formula:  
$$\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$$
 (where  $\rho_{\text{water}}$  at 25 °C is approximately 0.99704 g/cm<sup>3</sup>)

## Determination of Solubility

This protocol provides a qualitative assessment of solubility in different solvents.

Materials:

- Sample of **amyl laurate**
- Test tubes
- Solvents: water, ethanol, acetone, hexane

Procedure:

- Sample Addition: In separate test tubes, place a small amount of **amyl laurate** (e.g., 0.1 mL).<sup>[7]</sup>
- Solvent Addition: To each test tube, add one of the selected solvents (e.g., 2 mL) in small portions.<sup>[7]</sup>
- Observation: After each addition, shake the tube vigorously.
- Classification:
  - Soluble: A single, clear liquid phase is formed.
  - Partially Soluble: The mixture is cloudy or forms a non-homogenous solution.
  - Insoluble: Two distinct layers are observed, or the **amyl laurate** remains as a separate phase.<sup>[3]</sup>

## Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a useful indicator of purity.

Materials:

- Sample of **amyl laurate**
- Abbe refractometer
- Constant temperature water circulator (set to 20 °C)
- Dropper

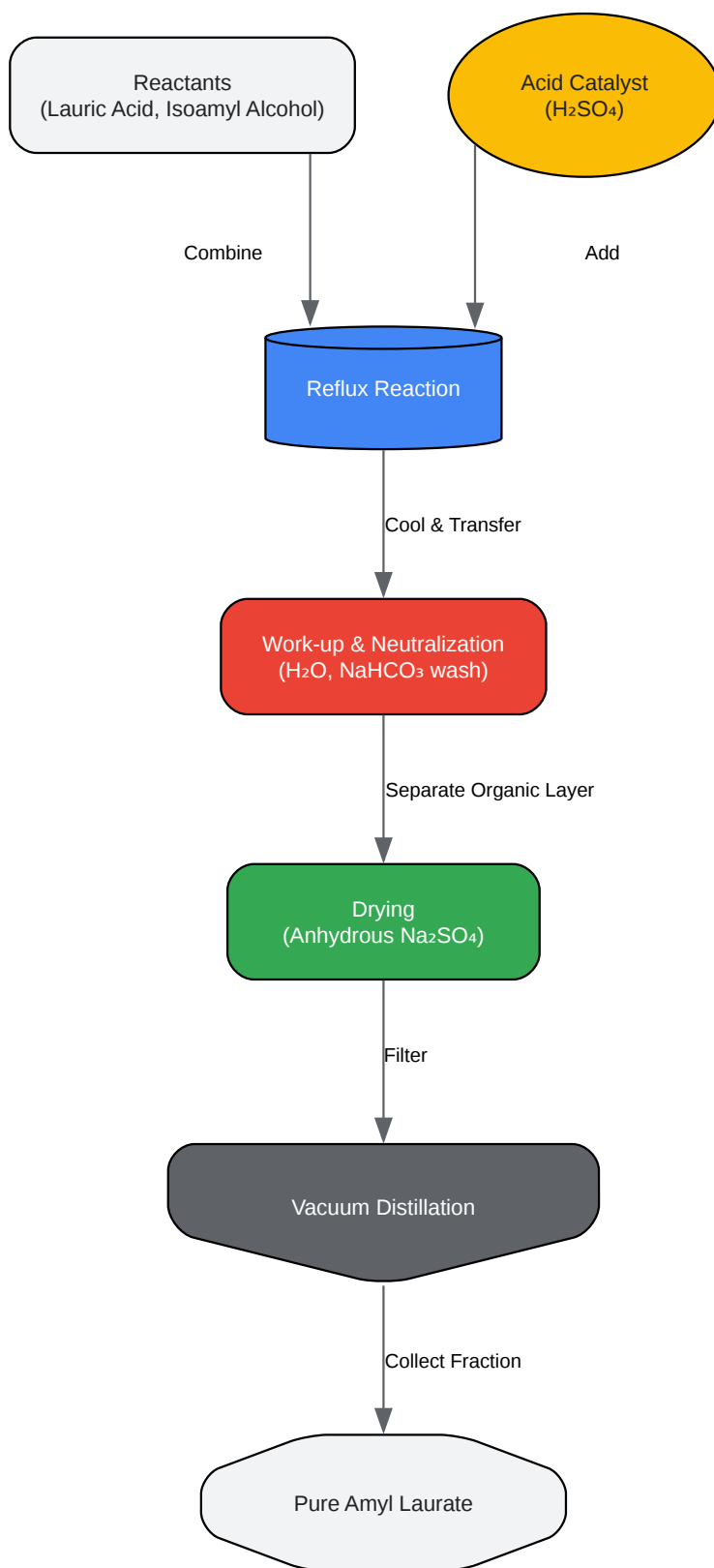
- Lens paper and ethanol

Procedure:

- Instrument Calibration: Calibrate the Abbe refractometer using a standard of known refractive index.
- Temperature Control: Ensure the prisms of the refractometer are maintained at 20 °C by the circulating water bath.
- Sample Application: Open the prisms and clean them with ethanol and lens paper. Place a few drops of **amyl laurate** onto the lower prism.[\[10\]](#)
- Measurement: Close the prisms. Look through the eyepiece and adjust the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: Read the refractive index value from the instrument's scale. Correct the reading for temperature if the measurement was not taken at the standard 20 °C.[\[10\]](#)

## Mandatory Visualization

The following diagram illustrates the workflow for the synthesis of **amyl laurate** via the Fischer esterification reaction.



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Caption: Workflow for the synthesis of **amyl laurate**.



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